

L-745,870 hydrochloride solubility in different solvents.

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Compound of Interest

Compound Name: L-745870 hydrochloride

Cat. No.: B1649282

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L-745,870 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of L-745,870 hydrochloride. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to assist in your research.

Solubility Data

The solubility of L-745,870 can vary depending on its salt form (hydrochloride vs. trihydrochloride) and the solvent used. The following tables summarize the available quantitative data for easy comparison.

Table 1: Solubility of L-745,870 hydrochloride

Solvent	Concentration	Notes
Water	≥ 100 mg/mL (275.27 mM)[1]	Saturation unknown. Another source reports much lower solubility at 0.2 mg/mL. This discrepancy may be due to different experimental conditions.
DMSO	32.26 mg/mL (88.80 mM)[1]	Requires sonication. Hygroscopic DMSO can significantly impact solubility; use newly opened solvent[1].
0.1 M HCl	25 mg/mL (68.82 mM)[1]	Requires sonication and pH adjustment to 3 with HCl[1]. Another source reports 5.5 mg/mL.
Ethanol	1.4 mg/mL	

Table 2: Solubility of L-745,870 trihydrochloride

Solvent	Concentration
Water	Soluble to 100 mM[2][3]
PBS (pH 7.2)	10 mg/mL[4]
DMSO	30 mg/mL[4]
DMF	30 mg/mL[4]
Ethanol	5 mg/mL[4]

Troubleshooting and FAQs

This section addresses specific issues users might encounter during their experiments in a question-and-answer format.

Q1: My L-745,870 hydrochloride is not dissolving in water at the desired concentration. What can I do?

A1: There are conflicting reports on the aqueous solubility of L-745,870 hydrochloride[1]. If you are experiencing difficulty, consider the following:

- **Verify the Salt Form:** Ensure you are using the correct salt form for your desired solubility. The trihydrochloride salt of L-745,870 shows much higher and more consistent aqueous solubility (up to 100 mM)[2][3].
- **Adjust pH:** Solubility in acidic solutions is higher. One method reports dissolving the compound in 0.1 M HCl with sonication and adjusting the pH to 3[1].
- **Use Sonication:** Gentle warming and sonication can aid in the dissolution process, particularly for preparing concentrated stock solutions in solvents like DMSO[1].

Q2: My stock solution in DMSO appears cloudy or has precipitated over time. What is the cause and how can I prevent it?

A2: This issue is often related to the hygroscopic nature of DMSO. When DMSO absorbs moisture from the air, it can reduce the solubility of the compound, leading to precipitation. To prevent this:

- **Use Fresh Solvent:** Always use newly opened, anhydrous-grade DMSO to prepare your stock solutions[1].
- **Proper Storage:** Store stock solutions in tightly sealed vials at the recommended temperatures (-20°C for up to one month or -80°C for up to six months)[5][6].
- **Aliquot Solutions:** Once prepared, it is best to aliquot the stock solution into smaller, single-use vials to prevent repeated freeze-thaw cycles and minimize exposure to atmospheric moisture[5][6].

Q3: What are the recommended storage conditions for L-745,870 hydrochloride solutions?

A3: For optimal stability, prepared stock solutions should be aliquoted and stored to avoid repeated freeze-thaw cycles. Recommended storage conditions are:

- -80°C: Stable for up to 6 months[5][6].
- -20°C: Stable for up to 1 month[5][6].

Always store solutions in sealed containers, protected from moisture[1][5].

Q4: How does the salt form (hydrochloride vs. trihydrochloride) affect the compound's properties?

A4: Different salt forms of a compound can have distinct physicochemical properties, most notably solubility and stability. For L-745,870, the trihydrochloride salt is reported to have significantly higher aqueous solubility than the hydrochloride form, making it more suitable for experiments requiring aqueous buffers like PBS[2][3][4]. Always check the certificate of analysis for your specific batch to confirm the salt form and its properties.

Experimental Protocols

Protocol: Determining Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound[7].

Materials:

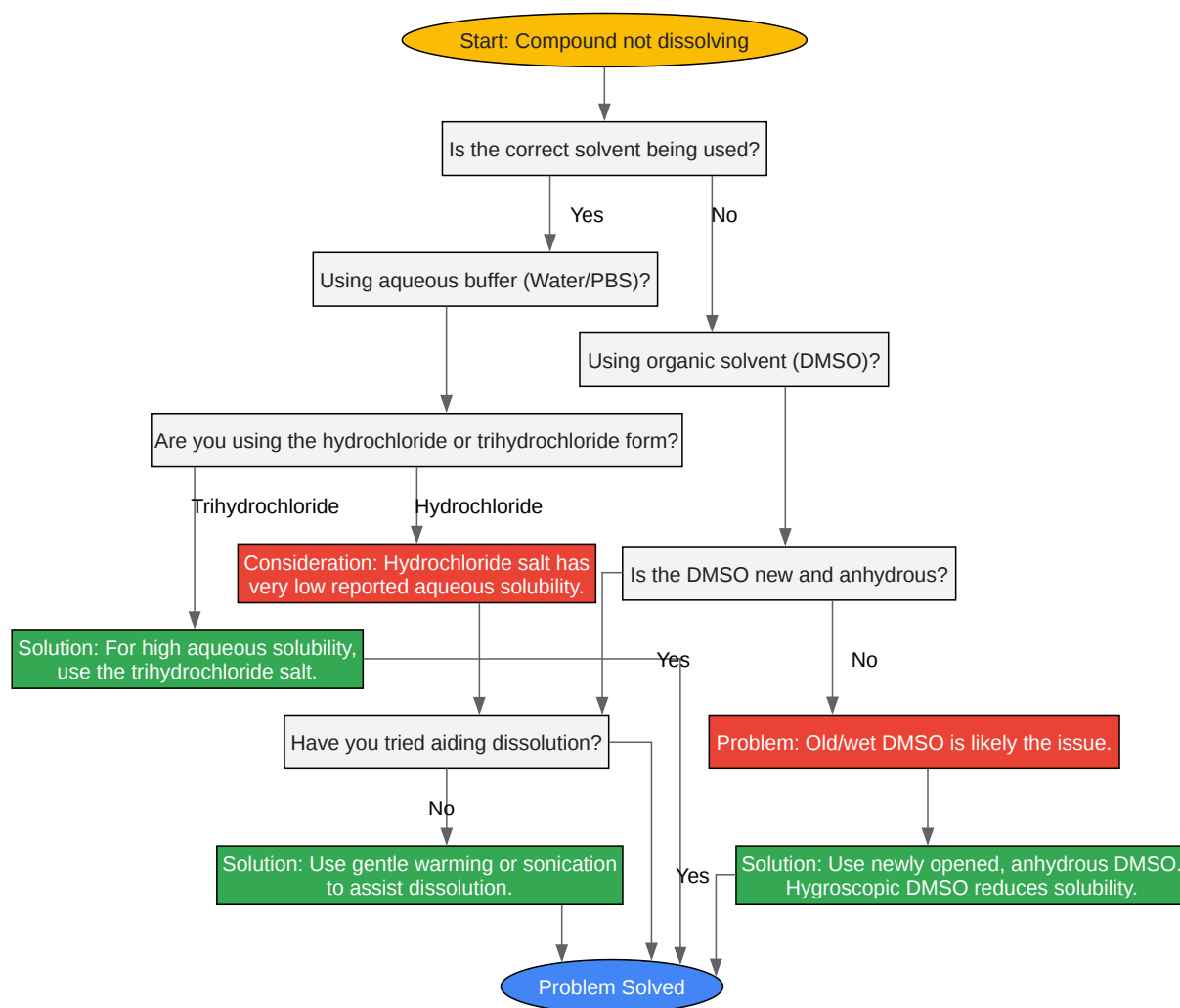
- L-745,870 hydrochloride
- Selected solvent (e.g., water, PBS, DMSO)
- Glass vials or flasks with airtight seals
- Orbital shaker or magnetic stirrer in a temperature-controlled environment
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE, chemically inert)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

Methodology:

- **Preparation of a Saturated Solution:** Add an excess amount of solid L-745,870 hydrochloride to a known volume of the chosen solvent in a sealed glass vial. The goal is to have undissolved solid remaining after equilibrium is reached.
- **Equilibration:** Place the vial in a shaker or on a stirrer at a constant, controlled temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that the solution reaches equilibrium with the undissolved solid^[7].
- **Phase Separation:** After equilibration, stop the agitation and allow the suspension to settle. To separate the saturated solution from the excess solid, centrifuge the vial at high speed.
- **Filtration:** Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter (e.g., PTFE) to remove any remaining microscopic particles. This step is critical to avoid artificially high concentration measurements. Ensure the filter does not absorb the compound.
- **Quantification:** Analyze the concentration of L-745,870 hydrochloride in the clear filtrate using a validated analytical method, such as HPLC. A standard calibration curve with known concentrations of the compound must be prepared in the same solvent to ensure accurate quantification^[7].
- **Data Reporting:** Report the solubility in units of mg/mL or molarity (mol/L) at the specified temperature.

Visual Guides

The following diagram illustrates a logical workflow for troubleshooting common solubility issues encountered during experiments with L-745,870 hydrochloride.



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Caption: Troubleshooting workflow for L-745,870 hydrochloride solubility issues.

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